

# Luteolin 7-diglucuronide (Standard) proper disposal procedures

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## Compound of Interest

Compound Name: *Luteolin 7-diglucuronide*  
(Standard)

Cat. No.: B15618253

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## Proper Disposal of Luteolin 7-diglucuronide (Standard)

This guide provides essential safety and logistical information for the proper disposal of **Luteolin 7-diglucuronide (Standard)**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

A summary of the key quantitative data for Luteolin 7-diglucuronide is provided in the table below.

Property	Value
Purity	≥98%
Molecular Formula	C <sub>27</sub> H <sub>26</sub> O <sub>18</sub>
Molecular Weight	638.5 g/mol
CAS Number	96400-45-2

## Disposal Protocol

Proper disposal of Luteolin 7-diglucuronide is crucial to prevent environmental contamination and ensure workplace safety. The following step-by-step protocol should be followed.

## Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure that the appropriate Personal Protective Equipment (PPE) is worn. This includes:

- Respiratory Protection: A dust respirator should be used, following local and national regulations.[\[1\]](#)
- Hand Protection: Wear suitable protective gloves.[\[1\]](#)
- Eye Protection: Safety glasses and chemical goggles are necessary, especially if splashing is a possibility.[\[1\]](#)
- Skin and Body Protection: An appropriate lab coat or other protective clothing should be worn to prevent skin exposure.[\[1\]](#)

## Spill Management and Waste Collection

In the event of a spill, or when preparing for routine disposal of unused standard:

- Avoid Dust Formation: Take care to prevent the generation of dust from the powdered form of the chemical.[\[1\]](#)

- **Clean-up:** Immediately clean up any spills. Sweep the solid material and place it into a suitable, clearly labeled, and closed container for disposal.[1][2]
- **Decontamination:** After the spill has been contained and the material collected, decontaminate the spill site with a 10% caustic solution. Ensure the area is well-ventilated until the disposal process is complete.[1]
- **Container Labeling:** The waste container must be accurately and clearly labeled with the chemical name ("Luteolin 7-diglucuronide") and any relevant hazard warnings.

## Storage of Chemical Waste

Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials such as strong oxidizing/reducing agents and strong acids/alkalis.[1]

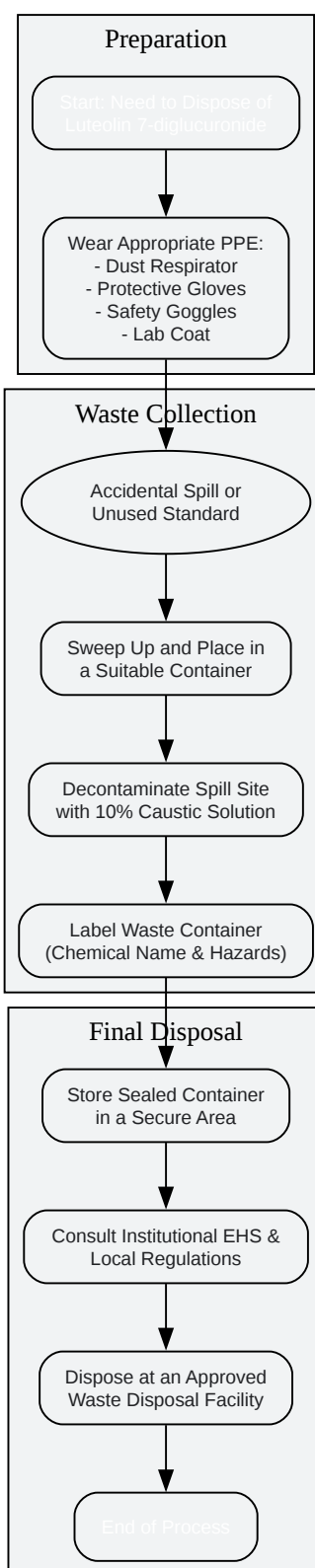
The recommended storage temperature is +4°C.[2]

## Final Disposal

- **Consult Regulations:** Chemical waste disposal is subject to local, state, and federal regulations. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor to ensure full compliance.
- **Approved Waste Disposal Plant:** Dispose of the contents and the container at an approved waste disposal plant.[2] Do not allow the product to enter drains, as it may be harmful to the aquatic environment.[1]

## Disposal Workflow

The following diagram outlines the decision-making process and procedural flow for the proper disposal of Luteolin 7-diglucuronide.



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## References

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- To cite this document: BenchChem. [Luteolin 7-diglucuronide (Standard) proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15618253/docs#luteolin-7-diglucuronide-standard-proper-disposal-procedures>]

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